

# A Technical Guide to 7-Keto Cholesterol-d7: Suppliers and Quality Specifications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 7-Keto Cholesterol-d7

Cat. No.: B1140471

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the procurement of high-quality internal standards is a critical step for accurate bioanalytical assays. This guide provides an in-depth overview of **7-Keto Cholesterol-d7**, a deuterated analog of 7-Keto Cholesterol commonly used as an internal standard in mass spectrometry-based quantification. We present a comparative summary of suppliers and their quality specifications, alongside a logical workflow for supplier selection and a general experimental protocol for its application.

## Supplier and Quality Specifications

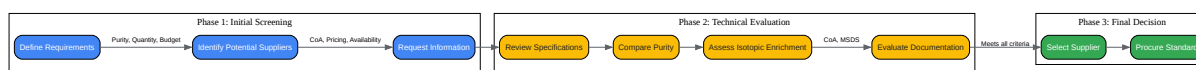
The selection of a suitable **7-Keto Cholesterol-d7** supplier is contingent on several factors, primarily the purity, isotopic enrichment, and available documentation. Below is a summary of information from prominent suppliers.

Supplier	Product Name	CAS Number	Molecular Formula	Purity/Assay	Isotopic Enrichment	Form	Storage Temperature
Cayman Chemical	7-keto Cholesterol-d7	127684-08-6	C <sub>27</sub> H <sub>37</sub> D <sub>7</sub> O <sub>2</sub>	≥98%	≥99% deuterated forms (d1-d7)	A solid	-20°C
Sigma-Aldrich (Avanti)	7-Ketocholesterol-d7	127684-08-6	C <sub>27</sub> H <sub>37</sub> O <sub>2</sub> D <sub>7</sub>	>99% (TLC)	Not explicitly stated	Powder	-20°C
MedChemExpress	7-Keto Cholesterol-d7	127684-08-6	Not explicitly stated	Not explicitly stated	Not explicitly stated	Not explicitly stated	-80°C (6 months), -20°C (1 month)
Pharmaffiliates	7-Keto Cholesterol-d7	127684-08-6	C <sub>27</sub> H <sub>37</sub> D <sub>7</sub> O <sub>2</sub>	Not explicitly stated	Not explicitly stated	White Solid	2-8°C Refrigerator

Note: The level of detail regarding quality specifications can vary between suppliers. It is recommended to request a certificate of analysis (CoA) for batch-specific data.

## Logical Workflow for Supplier Selection

The process of selecting a **7-Keto Cholesterol-d7** supplier should be systematic to ensure the procurement of a product that meets the stringent requirements of analytical assays. The following diagram illustrates a logical workflow for this selection process.

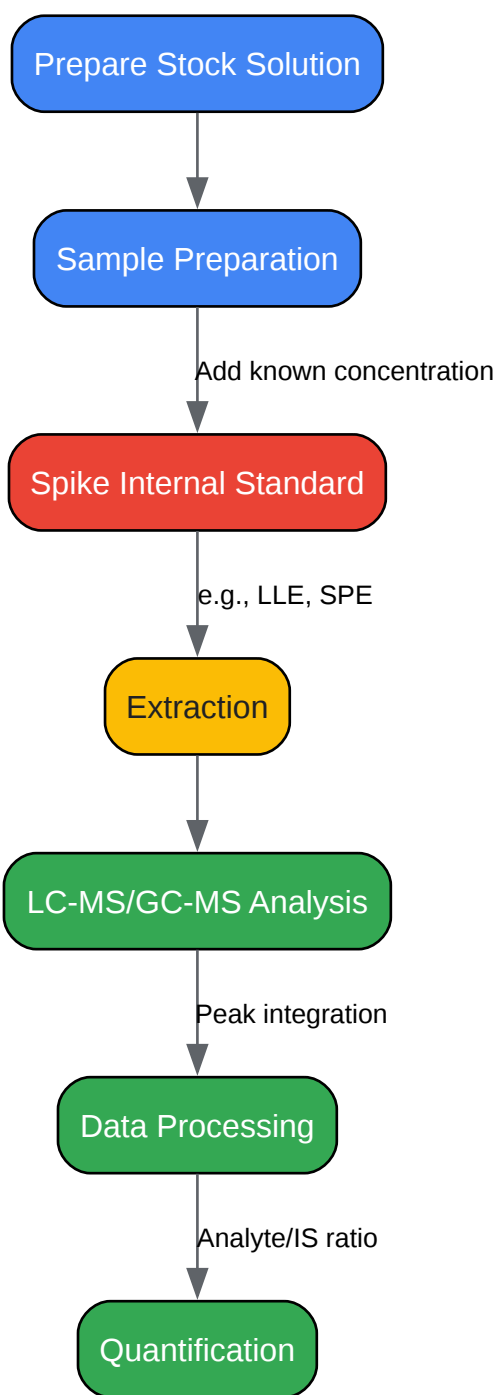


[Click to download full resolution via product page](#)

Caption: A logical workflow for the selection of a **7-Keto Cholesterol-d7** supplier.

## General Experimental Workflow for Quantification

**7-Keto Cholesterol-d7** is primarily utilized as an internal standard in quantitative analytical methods, such as Liquid Chromatography-Mass Spectrometry (LC-MS) or Gas Chromatography-Mass Spectrometry (GC-MS), to correct for sample preparation variability and matrix effects. The following diagram outlines a general experimental workflow.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [A Technical Guide to 7-Keto Cholesterol-d7: Suppliers and Quality Specifications]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1140471#7-keto-cholesterol-d7-supplier-and-quality-specifications\]](https://www.benchchem.com/product/b1140471#7-keto-cholesterol-d7-supplier-and-quality-specifications)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)